

Application of Linoleyl Laurate in Cosmetic and Pharmaceutical Emulsions: Application Notes and Protocols

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Compound of Interest

Compound Name: *Linoleyl laurate*

Cat. No.: *B15551482*

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Introduction

Linoleyl laurate is an ester of linoleyl alcohol and lauric acid, valued in cosmetic and pharmaceutical formulations for its emollient, texture-enhancing, and potential drug delivery-enhancing properties. Its biocompatibility and ability to integrate into the lipid matrix of the skin make it a versatile ingredient in the development of sophisticated emulsion systems. This document provides detailed application notes and protocols for the use of **linoleyl laurate** in both cosmetic and pharmaceutical emulsions.

Physicochemical Properties and Functions

Linoleyl laurate is a lipophilic ingredient that serves multiple functions in emulsion formulations. Its primary roles include:

- Emollient: It softens and soothes the skin by forming a protective layer that helps to reduce water loss.
- Texture Enhancer: It contributes to a smooth, non-greasy feel in creams and lotions, improving their sensory characteristics.

- Emulsion Stabilizer: It can help to stabilize emulsions by influencing the viscosity and interfacial tension of the formulation.[\[1\]](#)
- Penetration Enhancer: As a fatty acid ester, it may facilitate the penetration of active pharmaceutical ingredients (APIs) through the stratum corneum.

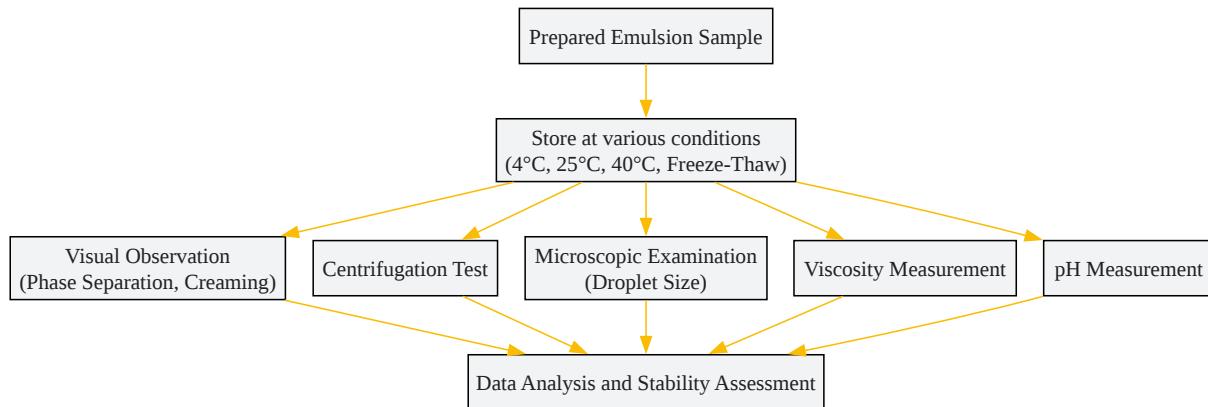
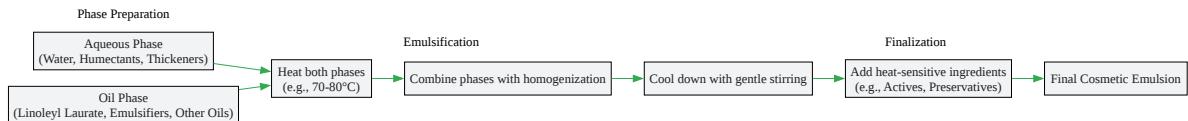
While specific quantitative data for **linoleyl laurate** is not readily available in the reviewed literature, its chemical similarity to other fatty acid esters like lauryl laurate suggests it would be used in comparable concentration ranges.

Property	Typical Value (for related esters)	Source
Typical Use Level in Cosmetics	2 - 40% (as Lauryl Laurate)	
Function	Emollient, Texture Enhancer, Emulsion Stabilizer	[1] [2]
Solubility	Oil	

Application in Cosmetic Emulsions

In cosmetics, **linoleyl laurate** is utilized to create elegant and effective skincare and makeup products. Its ability to impart a silky, smooth feel without greasiness makes it a desirable component in moisturizers, serums, foundations, and hair care products.[\[2\]](#)

Logical Workflow for Cosmetic Emulsion Formulation



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- To cite this document: BenchChem. [Application of Linoleyl Laureate in Cosmetic and Pharmaceutical Emulsions: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15551482#application-of-linoleyl-laureate-in-cosmetic-and-pharmaceutical-emulsions]

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